

Preparing MRT-92 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: MRT-92

Cat. No.: B15495007

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **MRT-92**, a potent Smoothed (Smo) antagonist, using dimethyl sulfoxide (DMSO). **MRT-92** is a valuable tool for studying the Hedgehog (Hh) signaling pathway, which is implicated in various developmental processes and diseases, including cancer.^{[1][2]} Proper preparation and storage of the **MRT-92** stock solution are critical for ensuring its stability and activity in downstream applications. This guide outlines the necessary materials, step-by-step procedures, and important safety considerations.

Introduction

MRT-92 is a small molecule inhibitor that targets the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.^{[1][2]} By binding to the transmembrane domain of Smo, **MRT-92** effectively blocks pathway activation.^{[1][2]} Dysregulation of the Hh pathway is a known driver in several cancers, making inhibitors like **MRT-92** essential for both basic research and drug development. For in vitro studies, **MRT-92** is typically dissolved in DMSO to create a concentrated stock solution, which can then be diluted to the desired working concentration in cell culture media. This document provides a comprehensive guide to preparing and handling **MRT-92** stock solutions to ensure experimental reproducibility and safety.

Quantitative Data Summary

The following tables summarize the key quantitative information for **MRT-92** and its preparation.

Table 1: **MRT-92** Properties

Property	Value	Reference
Molecular Weight (Free Base)	566.65 g/mol	[1]
Molecular Weight (HCl Salt)	603.12 g/mol	[3]
Appearance	Solid	[4]
Storage (Powder)	-20°C for up to 3 years	
Storage (in DMSO)	-80°C for up to 1 year	

Table 2: Preparation of 10 mM **MRT-92** Stock Solution (using **MRT-92** HCl Salt)

Amount of MRT-92 (mg)	Volume of DMSO to Add (μL)	Final Concentration (mM)
1	165.8	10
5	829.0	10
10	1658.0	10

Note: Calculations are based on the molecular weight of the **MRT-92** HCl salt (603.12 g/mol). If using the free base, adjust calculations accordingly.

Experimental Protocols

Materials

- **MRT-92** powder (HCl salt or free base)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)

- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM MRT-92 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a concentration commonly used in cell-based assays.^[1]

- **Pre-weighing Preparation:** Before handling the **MRT-92** powder, ensure all necessary equipment is clean and readily accessible. Put on appropriate PPE.
- **Weighing MRT-92:** Carefully weigh the desired amount of **MRT-92** powder using an analytical balance. For example, to prepare a stock solution from 1 mg of **MRT-92** HCl salt.
- **Dissolving in DMSO:**
 - Transfer the weighed **MRT-92** powder to a sterile amber or opaque microcentrifuge tube.
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube. For 1 mg of **MRT-92** HCl salt to make a 10 mM solution, add 165.8 µL of DMSO.
 - Cap the tube tightly.
- **Ensuring Complete Dissolution:**
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, gently warm the solution in a 37°C water bath for a few minutes and vortex again.
- **Aliquoting and Storage:**

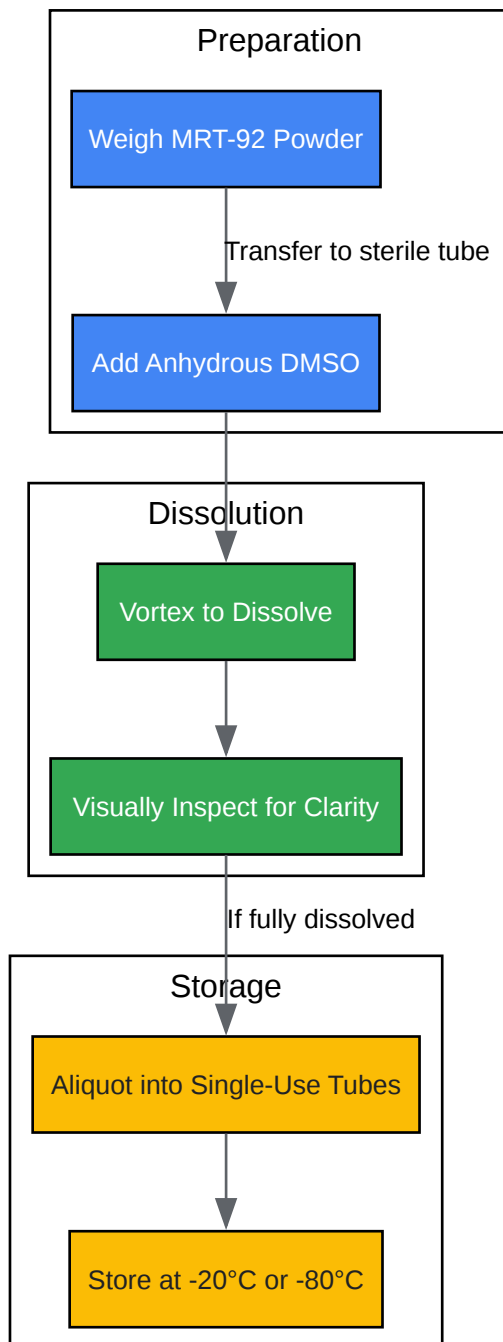
- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes.
- Clearly label each aliquot with the name of the compound (**MRT-92**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage. A stock solution in DMSO can be stored at -80°C for up to one year.

Safety Precautions

- Always handle **MRT-92** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat, to avoid skin and eye contact.
- Consult the material safety data sheet (MSDS) for **MRT-92** for specific handling and safety information.^[4] In case of contact, wash the affected area thoroughly with water.
- Dispose of all waste materials according to institutional and local regulations.

Visualizations

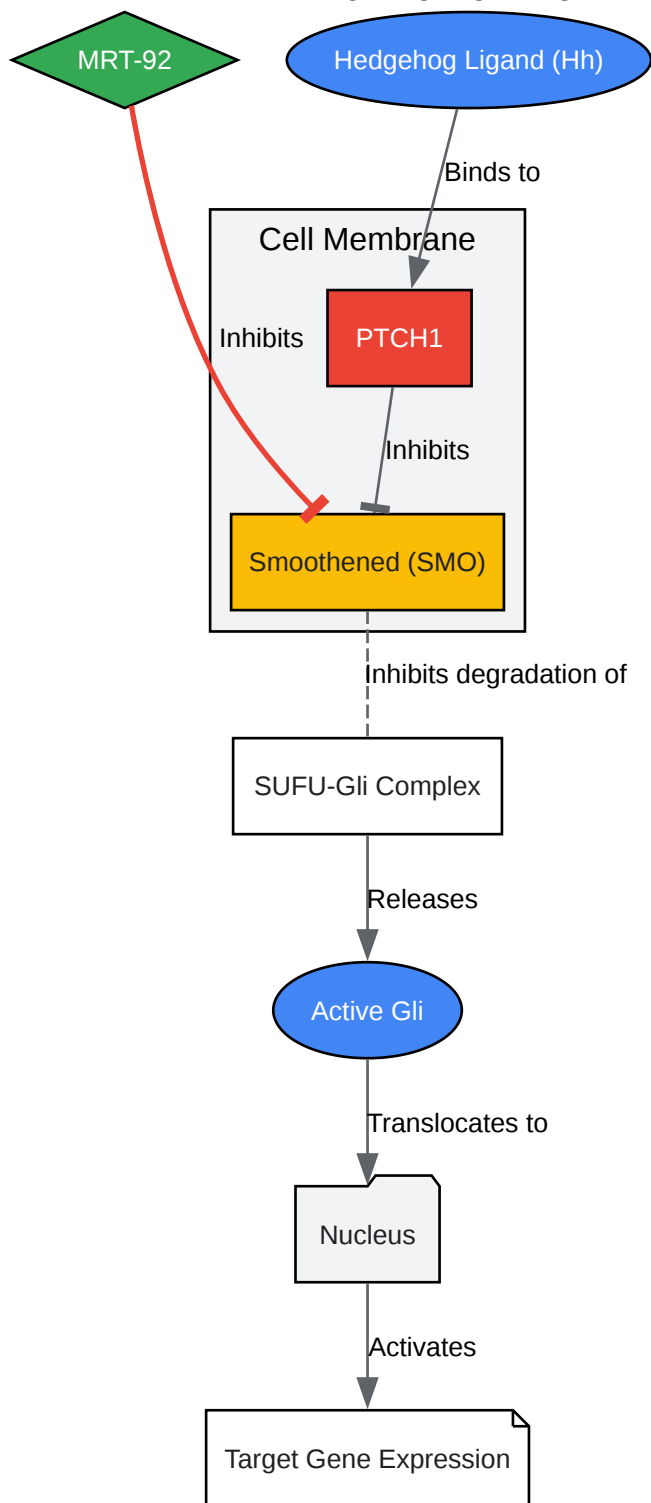
Experimental Workflow: Preparing MRT-92 Stock Solution



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Caption: Workflow for preparing **MRT-92** stock solution.

MRT-92 Mechanism in Hedgehog Signaling Pathway

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Caption: **MRT-92** inhibits the Hedgehog pathway by targeting Smoothened.

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